

In-Depth Technical Guide: Physicochemical Properties of 2,5-Dimethylbenzonitrile

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Compound of Interest

Compound Name: 2,5-Dimethylbenzonitrile

Cat. No.: B077730

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and related physicochemical properties of **2,5-Dimethylbenzonitrile**, a key intermediate in various synthetic applications, including pharmaceutical development. This document offers detailed data, experimental protocols, and logical workflows to support research and development activities.

Core Physicochemical Data

The accurate determination of molecular weight is fundamental in chemical synthesis and analysis. It underpins stoichiometry, reaction kinetics, and the structural elucidation of compounds. For **2,5-Dimethylbenzonitrile**, the molecular properties are well-defined and summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₉ N	[1] [2] [3]
Calculated Molecular Weight		
Monoisotopic Mass	131.0735 g/mol	[4]
Average Mass	131.178 g/mol	[5]
Experimentally Determined Molecular Weight		
Mass Spectrometry	131.17 g/mol	[1] [4]

Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms.

The molecular formula for **2,5-Dimethylbenzonitrile** is C₉H₉N.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The calculation is as follows:

- Carbon (C): 9 atoms × 12.011 amu/atom = 108.099 amu
- Hydrogen (H): 9 atoms × 1.008 amu/atom = 9.072 amu
- Nitrogen (N): 1 atom × 14.007 amu/atom = 14.007 amu

Total Molecular Weight: 108.099 + 9.072 + 14.007 = 131.178 amu

Note: The standard atomic weights published by the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation. These values represent a weighted average of the naturally occurring isotopes of each element.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Experimental Determination of Molecular Weight

Mass spectrometry is the primary and most accurate method for determining the molecular weight of a compound.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Objective: To determine the molecular weight of **2,5-Dimethylbenzonitrile** with high accuracy.

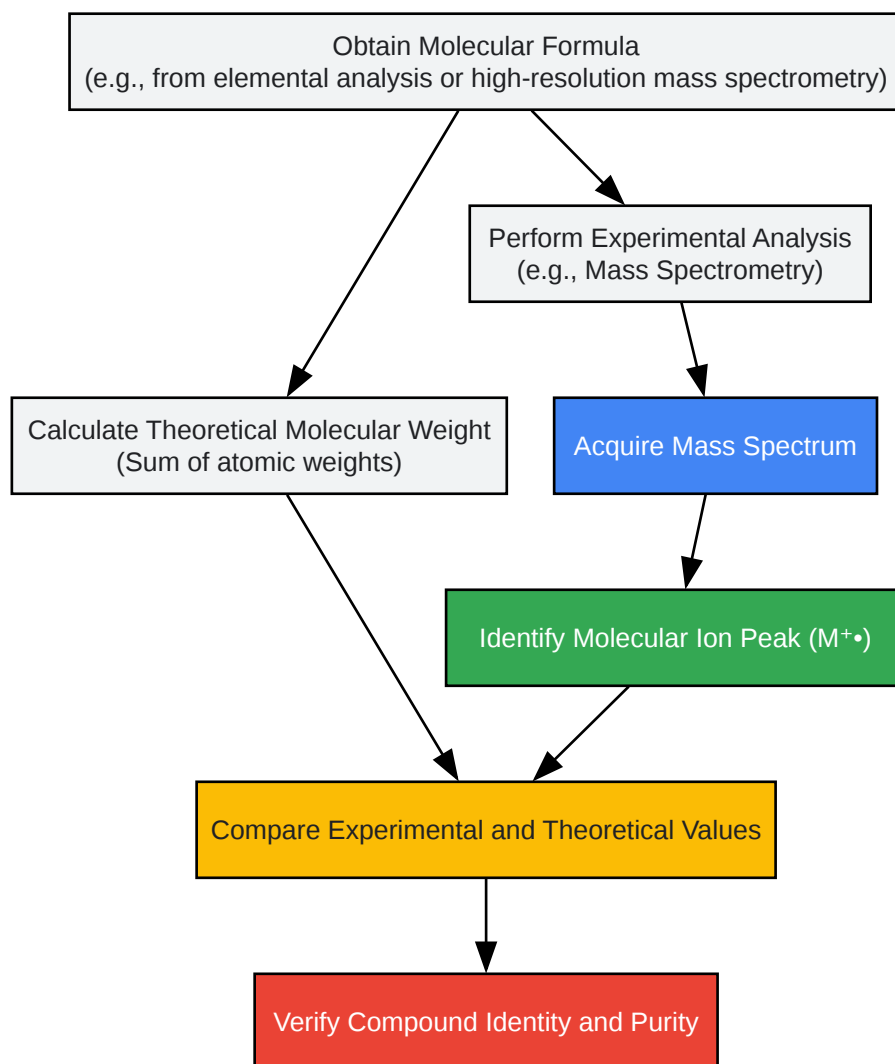
Instrumentation: A high-resolution mass spectrometer equipped with an electron ionization source.

Methodology:

- **Sample Preparation:** A dilute solution of **2,5-Dimethylbenzonitrile** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- **Introduction:** The sample is introduced into the ion source of the mass spectrometer, typically via direct infusion or through a gas chromatograph for separation from any impurities.
- **Ionization:** In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$).
- **Acceleration:** The resulting ions are then accelerated by an electric field into the mass analyzer.
- **Mass Analysis:** The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Analysis:** The peak in the mass spectrum with the highest m/z value that corresponds to the intact molecule is identified as the molecular ion peak. The m/z value of this peak provides the molecular weight of the compound.

Workflow for Molecular Weight Determination

The logical flow for the determination and verification of a compound's molecular weight is crucial for ensuring data integrity in a research setting.



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- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 2,5-Dimethylbenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077730#2-5-dimethylbenzonitrile-molecular-weight]

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